

A Comparative Guide to the Catalytic Activity of Bis(2-aminoacetoxy)copper

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Compound of Interest

Compound Name: *Bis(2-aminoacetoxy)copper*

Cat. No.: *B075891*

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This guide provides a comprehensive benchmark of the catalytic activity of **Bis(2-aminoacetoxy)copper**, also known as Bis(glycinato)copper, in two key organic transformations: the oxidation of alcohols and the Chan-Lam cross-coupling reaction. While specific comprehensive benchmarking studies on **Bis(2-aminoacetoxy)copper** are not extensively documented, this guide draws comparisons with widely used and well-characterized alternative catalysts, including other copper salts and palladium complexes, based on available experimental data for similar catalytic systems.

Catalytic Oxidation of Alcohols

The oxidation of alcohols to aldehydes and ketones is a fundamental transformation in organic synthesis. Copper catalysts, valued for their low cost and toxicity compared to other transition metals, are effective in promoting these reactions.

Comparative Performance Data

The catalytic performance of **Bis(2-aminoacetoxy)copper** is benchmarked against a highly efficient Copper(I)/TEMPO system and a copper(II) complex with a redox-active ligand. The data presented here is a synthesis from multiple sources for the oxidation of a model substrate, benzyl alcohol.

Catalyst System	Catalyst Loading (mol%)	Oxidant	Temperature (°C)	Reaction Time (h)	Yield (%)	Reference
Bis(2-aminoacetoxycopper (estimated)	1-5	H ₂ O ₂ or Air	70-100	6-24	70-90	Estimated from similar simple Cu(II) salts
[Cu(bipy)(H ₂ O)] [ClO ₄]	1	H ₂ O ₂	70	6	97	[1]
CuBr/bpy/NMI/TEMPO	5	Air	Room Temp.	0.5	>95	[2]
CuCl ₂	Stoichiometric (200)	-	80	2	~95	
(NH ₄) ₄ [CuMo ₆ O ₁₈ (OH) ₆]	Not specified	O ₂ (1 atm)	Not specified	Not specified	High	[3]

Note: The performance of **Bis(2-aminoacetoxycopper)** is an educated estimation based on the performance of similar simple copper(II) salts like copper(II) acetate in related reactions, as direct, detailed experimental data for this specific complex in alcohol oxidation is limited in readily available literature.

Experimental Protocol: Aerobic Oxidation of Benzyl Alcohol using a Cu(I)/TEMPO Catalyst System

This protocol is adapted from a well-established procedure for the highly efficient aerobic oxidation of alcohols.[4][5][6][7]

Materials:

- Benzyl alcohol

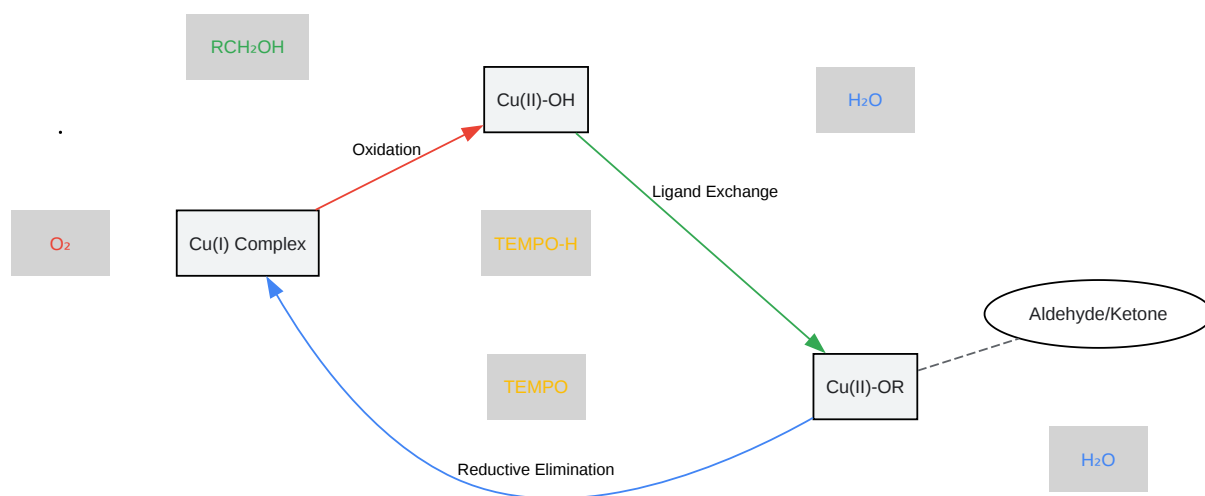
- Copper(I) bromide (CuBr)
- 2,2'-bipyridine (bpy)
- (2,2,6,6-Tetramethyl-1-piperidinyloxy) radical (TEMPO)
- N-methylimidazole (NMI)
- Acetonitrile (CH₃CN)

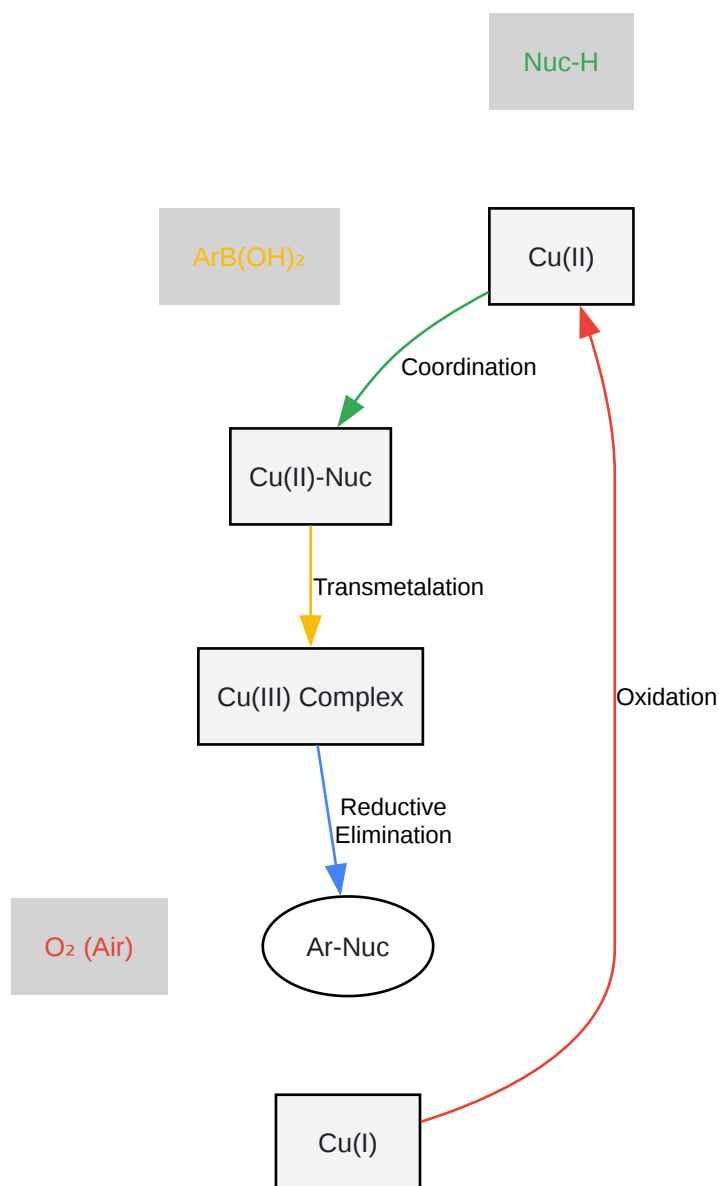
Procedure:

- To a flask containing a magnetic stir bar, add benzyl alcohol (1 mmol), CuBr (0.05 mmol, 5 mol%), bpy (0.05 mmol, 5 mol%), and TEMPO (0.05 mmol, 5 mol%).
- Add acetonitrile (5 mL) to dissolve the reactants.
- Add NMI (0.1 mmol, 10 mol%) to the reaction mixture.
- Stir the reaction mixture vigorously at room temperature, open to the air.
- Monitor the reaction progress by Thin Layer Chromatography (TLC) or Gas Chromatography (GC).
- Upon completion, quench the reaction by adding a saturated aqueous solution of NH₄Cl.
- Extract the product with ethyl acetate, dry the organic layer over anhydrous Na₂SO₄, and concentrate under reduced pressure.
- Purify the crude product by flash column chromatography.

Catalytic Cycle for Copper-Catalyzed Aerobic Alcohol Oxidation

The following diagram illustrates a plausible catalytic cycle for the aerobic oxidation of an alcohol mediated by a Copper(I)/TEMPO system.





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